

Chlorotriethylsilane boiling point and density

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Compound of Interest

Compound Name: Chlorotriethylsilane

Cat. No.: B140506

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An In-depth Technical Guide to the Physicochemical Properties of Chlorotriethylsilane

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical reagents is paramount for predictable and successful experimental outcomes. This technical guide provides a detailed overview of the boiling point and density of **chlorotriethylsilane**, including experimental protocols for their determination and a summary of key data.

Quantitative Data Summary

The physical properties of **chlorotriethylsilane** are well-documented, with consistent values reported across various chemical suppliers and databases. A summary of these key quantitative data points is presented in the table below for ease of reference and comparison.

Property	Value	Temperature (°C)	Notes
Boiling Point	142-144 °C[1][2][3]	Not Applicable	Atmospheric pressure
	145-147 °C[4]	Not Applicable	
	149 °C	Not Applicable	
Density	0.898 g/mL	25 °C	

Experimental Protocols

Accurate determination of boiling point and density is crucial for compound identification and quality control. The following sections detail standardized methodologies for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially with small sample volumes, the micro-reflux or capillary method is commonly employed.

Micro-Reflux Method

This method involves heating a small sample of the liquid and observing the temperature at which the liquid and vapor phases are in equilibrium.

- Apparatus: A small test tube, a thermometer, a heating block or oil bath, and a magnetic stirrer.
- Procedure:
 - Place approximately 0.5 mL of **chlorotriethylsilane** into a small test tube containing a small magnetic stir bar.
 - Position a thermometer with the bulb approximately 1 cm above the surface of the liquid.
 - Gently heat the sample while stirring.
 - Observe the refluxing of the liquid, visible as a ring of condensing vapor on the inner wall of the test tube.
 - The stable temperature reading on the thermometer at the level of the reflux ring corresponds to the boiling point of the liquid.

Capillary Method

This technique relies on the principle that at the boiling point, the vapor pressure of the liquid will overcome the atmospheric pressure, causing a rapid stream of bubbles to emerge from a submerged capillary tube.

- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, and a heating bath.
- Procedure:
 - A small amount of **chlorotriethylsilane** is placed in a test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.
 - The assembly is heated, and the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted.
 - The heat source is then removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is an intrinsic property of a substance, defined as its mass per unit volume.

Direct Mass and Volume Measurement

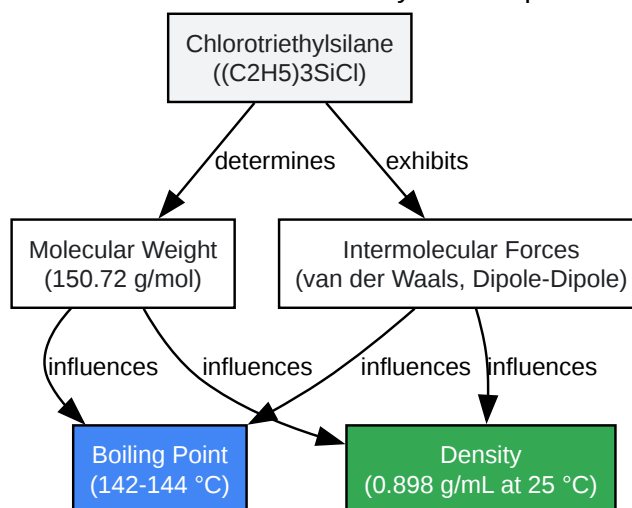
This is the most straightforward method for determining the density of a liquid.

- Apparatus: A precise analytical balance and a calibrated volumetric flask or graduated cylinder.
- Procedure:
 - Measure the mass of a clean, dry volumetric flask.
 - Dispense a known volume of **chlorotriethylsilane** into the flask.
 - Measure the combined mass of the flask and the liquid.
 - The mass of the liquid is determined by subtracting the mass of the empty flask.
 - The density is then calculated by dividing the mass of the liquid by its volume. To ensure accuracy, measurements should be repeated and the average value taken.

Logical Relationships and Molecular Structure

The physical properties of a molecule, such as its boiling point and density, are intrinsically linked to its molecular structure. The following diagram illustrates this fundamental relationship for **chlorotriethylsilane**.

Relationship between Molecular Structure and Physical Properties of Chlorotriethylsilane



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Structure-Property Relationship

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References

- 1. Chlorotriethylsilane | 994-30-9 [chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 三乙基氯硅烷 Wacker Chemie AG, ≥99.0% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Chlorotriethylsilane, 98+% | Fisher Scientific [fishersci.ca]

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